

Solubility of 3,5-Dinitrotoluene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dinitrotoluene

Cat. No.: B012062

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This technical guide provides a comprehensive overview of the solubility of **3,5-Dinitrotoluene** (3,5-DNT) in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and related fields. This document compiles available quantitative and qualitative solubility data, details a standardized experimental protocol for solubility determination, and presents a visual workflow of the experimental procedure.

Quantitative Solubility Data

Quantitative solubility data for pure **3,5-Dinitrotoluene** in organic solvents is not readily available in the public domain. However, data exists for a technical mixture of dinitrotoluene (DNT) isomers. It is important to note that this technical grade mixture typically contains approximately 76.5% 2,4-DNT, 18.8% 2,6-DNT, and less than 5% of other isomers, including a very small fraction of 3,5-DNT.^[1] The following table summarizes the solubility of this DNT isomer mixture in various organic solvents at 15 °C.

Solvent	Solubility (g/kg of solvent) at 15 °C
Ethyl Acetate	579.3
Acetone	819
Methanol	50.1
Ethanol (96%)	19.2
Ethanol (100%)	30.4
Benzene	606.4
Chloroform (Trichloromethane)	650.8
Carbon Tetrachloride	24.3
Carbon Disulfide	23.1
Toluene	454.7
Pyridine	768.1

Data sourced from the OECD SIDS assessment for Dinitrotoluene (isomers mixture)[2]

Qualitative Solubility Information

Multiple sources confirm the qualitative solubility of **3,5-Dinitrotoluene** in a range of common organic solvents. It is described as being soluble in:

- Benzene[3][4]
- Chloroform[3][4]
- Ethanol[3][4]
- Ethyl Ether[3]
- Carbon Disulfide[3]

Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for determining the solubility of a solid organic compound, such as **3,5-Dinitrotoluene**, in an organic solvent. This protocol is based on the principles of the widely used shake-flask method, which is a standard approach for solubility measurements.

Objective: To determine the saturation solubility of **3,5-Dinitrotoluene** in a selected organic solvent at a specific temperature.

Materials:

- **3,5-Dinitrotoluene** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (chemically compatible with the solvent)
- Vials for sample collection
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID)

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **3,5-Dinitrotoluene** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid is crucial to ensure that saturation is reached.
 - Place the container in a constant temperature shaker bath set to the desired experimental temperature.
- Equilibration:

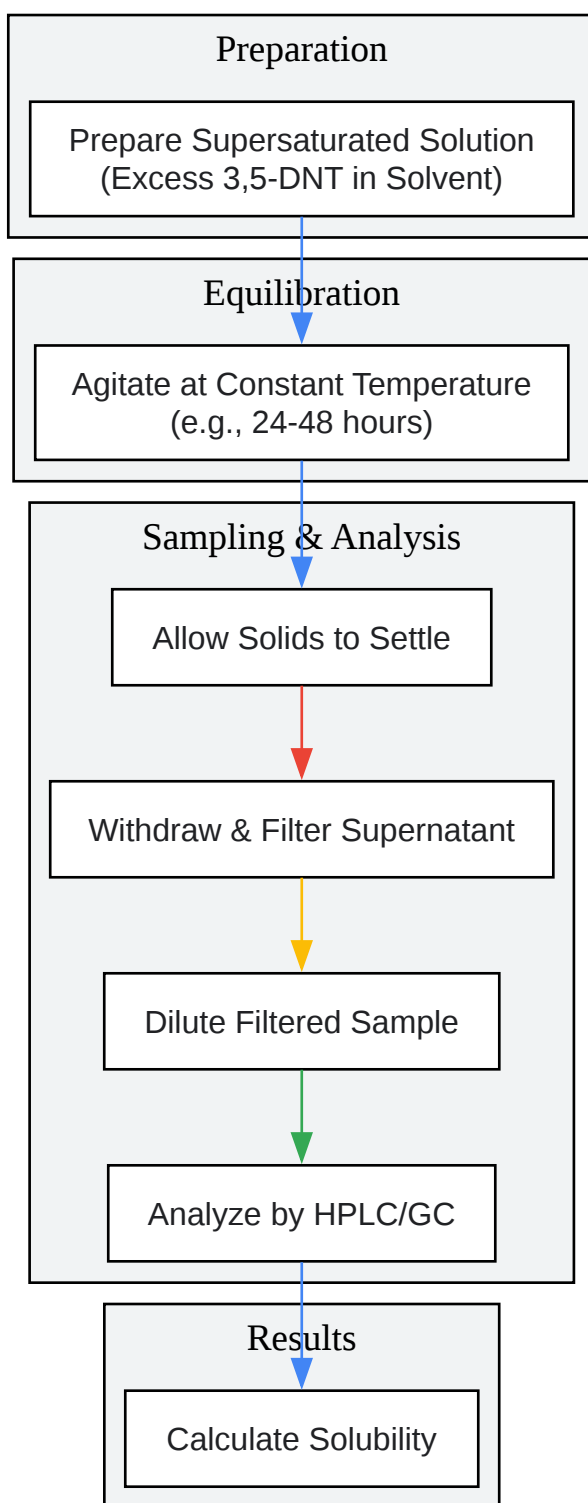
- Agitate the mixture for a sufficient period to allow for equilibrium to be established between the dissolved and undissolved solute. A minimum of 24 to 48 hours is generally recommended, but the optimal time should be determined experimentally.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle. It is critical to maintain the constant temperature during this step to prevent changes in solubility.
- Sample Withdrawal and Filtration:
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.45 μm pore size) that is compatible with the solvent to remove any undissolved solid particles. The filtration step should be performed quickly to minimize any temperature fluctuations.
- Sample Preparation for Analysis:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a pre-calibrated analytical method (e.g., HPLC-UV or GC-FID) to determine the concentration of **3,5-Dinitrotoluene**.
 - Prepare a calibration curve using standard solutions of **3,5-Dinitrotoluene** of known concentrations in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution from the analytical results, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Data Reporting:

The final report should include the determined solubility value, the specific organic solvent used, the experimental temperature, the analytical method employed, and any observations made during the experiment.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **3,5-Dinitrotoluene** in an organic solvent.



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